

A Technical Guide to the Complete Chemical Structure and Analysis of DHA Ceramide

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Compound of Interest

Compound Name: DHA Ceramide

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This document provides an in-depth technical overview of **DHA ceramide**, a unique sphingolipid integrating the omega-3 fatty acid docosahexaenoic acid (DHA). It details the complete chemical structure, physicochemical properties, relevant biological pathways, and standard experimental protocols for its synthesis and analysis.

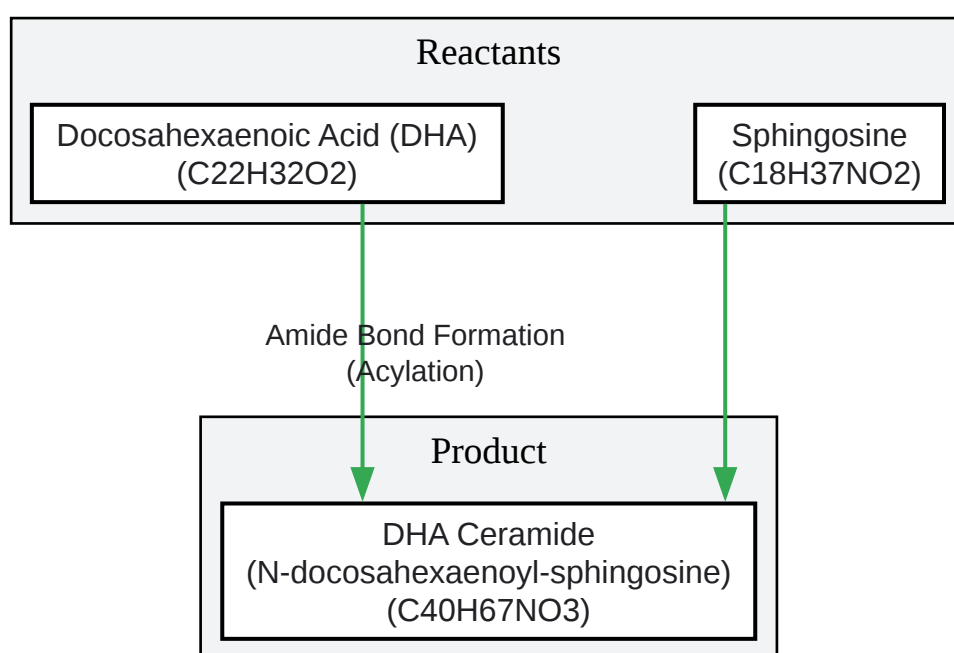
The Complete Chemical Structure of DHA Ceramide

DHA ceramide is a composite lipid molecule formed by the covalent linkage of two distinct moieties: a sphingoid base and docosahexaenoic acid (DHA).

- **Sphingoid Base Backbone:** The foundational structure of a ceramide is a long-chain amino alcohol, with sphingosine ((2S,3R,4E)-2-aminooctadec-4-ene-1,3-diol) being the most common in mammalian cells.^{[1][2]} This 18-carbon backbone features a primary hydroxyl group at C1, a secondary hydroxyl group at C3, an amino group at C2, and a trans double bond between C4 and C5.^{[1][3]}
- **Docosahexaenoic Acid (DHA):** DHA is a 22-carbon polyunsaturated omega-3 fatty acid.^{[4][5]} Its systematic name is all-cis-docosa-4,7,10,13,16,19-hexa-enoic acid, indicating a 22-

carbon chain with six cis-configured double bonds.[4][6] DHA is a crucial component of membranes in the brain and retina.[4]

Formation of the Amide Bond: The complete structure of **DHA ceramide**, systematically named N-docosahexaenoyl-sphingosine, is formed when the carboxyl group of DHA links to the amino group (at position C2) of the sphingosine backbone via an amide bond.[7][8][9] This conjugation results in a complex amphipathic molecule with distinct signaling and structural properties.



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Figure 1. Formation of **DHA Ceramide** from its constituent molecules.

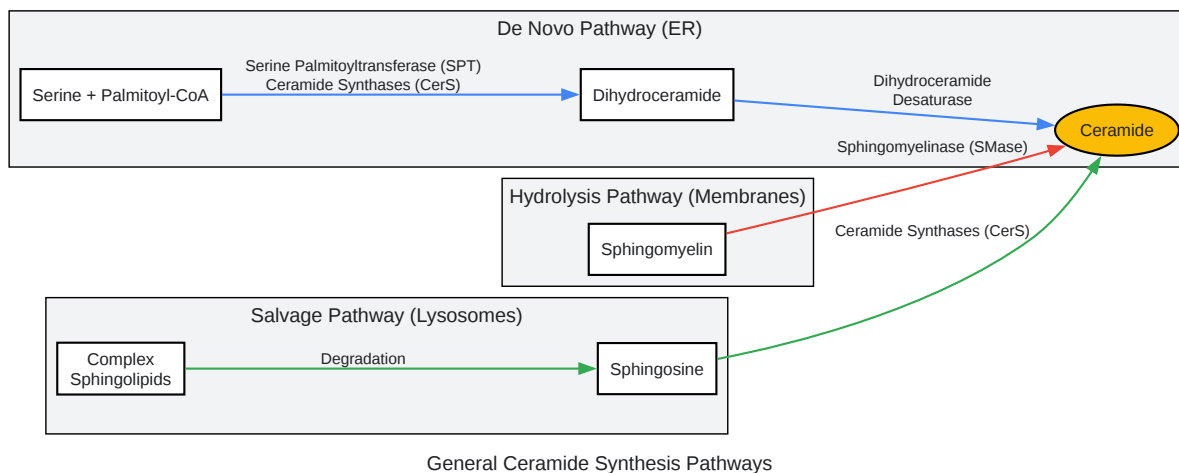
Physicochemical and Quantitative Data

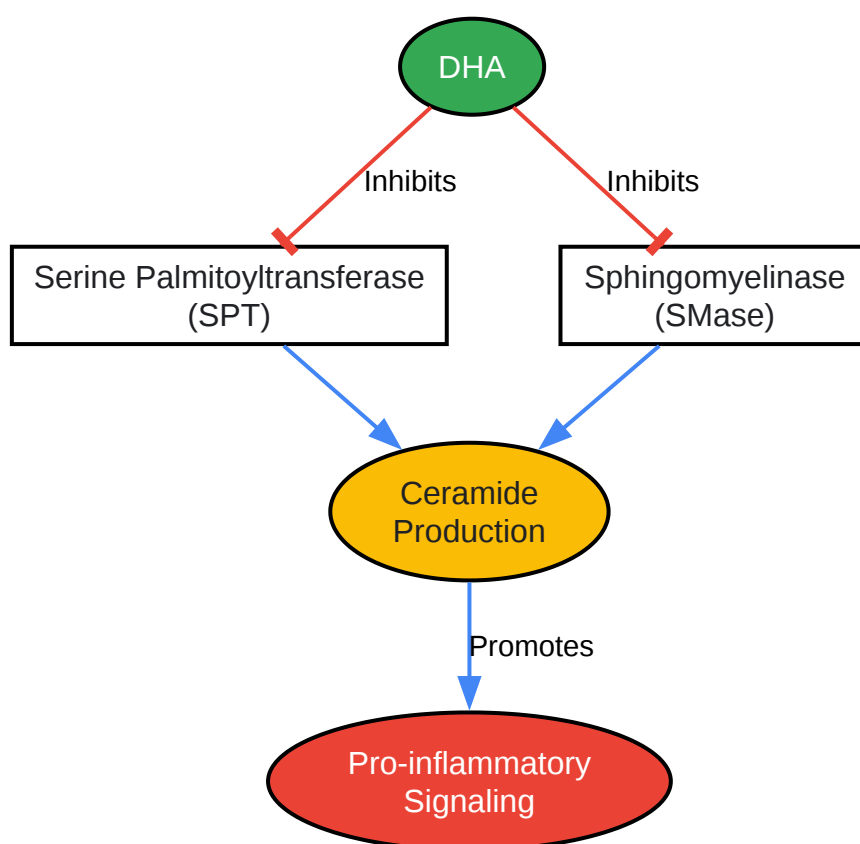
The integration of DHA's long, highly unsaturated acyl chain into the ceramide backbone results in a molecule with unique physical properties compared to ceramides with saturated fatty acids.

Property	Docosahexaenoic Acid (DHA)	Sphingosine	DHA Ceramide
Systematic Name	all-cis-docosa-4,7,10,13,16,19-hexa-enoic acid[4]	(2S,3R,4E)-2-Aminooctadec-4-ene-1,3-diol[1]	N-((4Z,7Z,10Z,13Z,16Z,19Z)-docosa-4,7,10,13,16,19-enoyl)-sphingosine
Molecular Formula	C ₂₂ H ₃₂ O ₂ [4][10]	C ₁₈ H ₃₇ NO ₂ [1][3]	C ₄₀ H ₆₇ NO ₃ [11]
Molar Mass	328.49 g/mol [4][12]	299.50 g/mol [1]	609.97 g/mol [11]
CAS Number	6217-54-5[10]	123-78-4[1]	218608-43-6[11]
Physical State	Light yellow oily liquid[12]	Solid	Liquid[11]

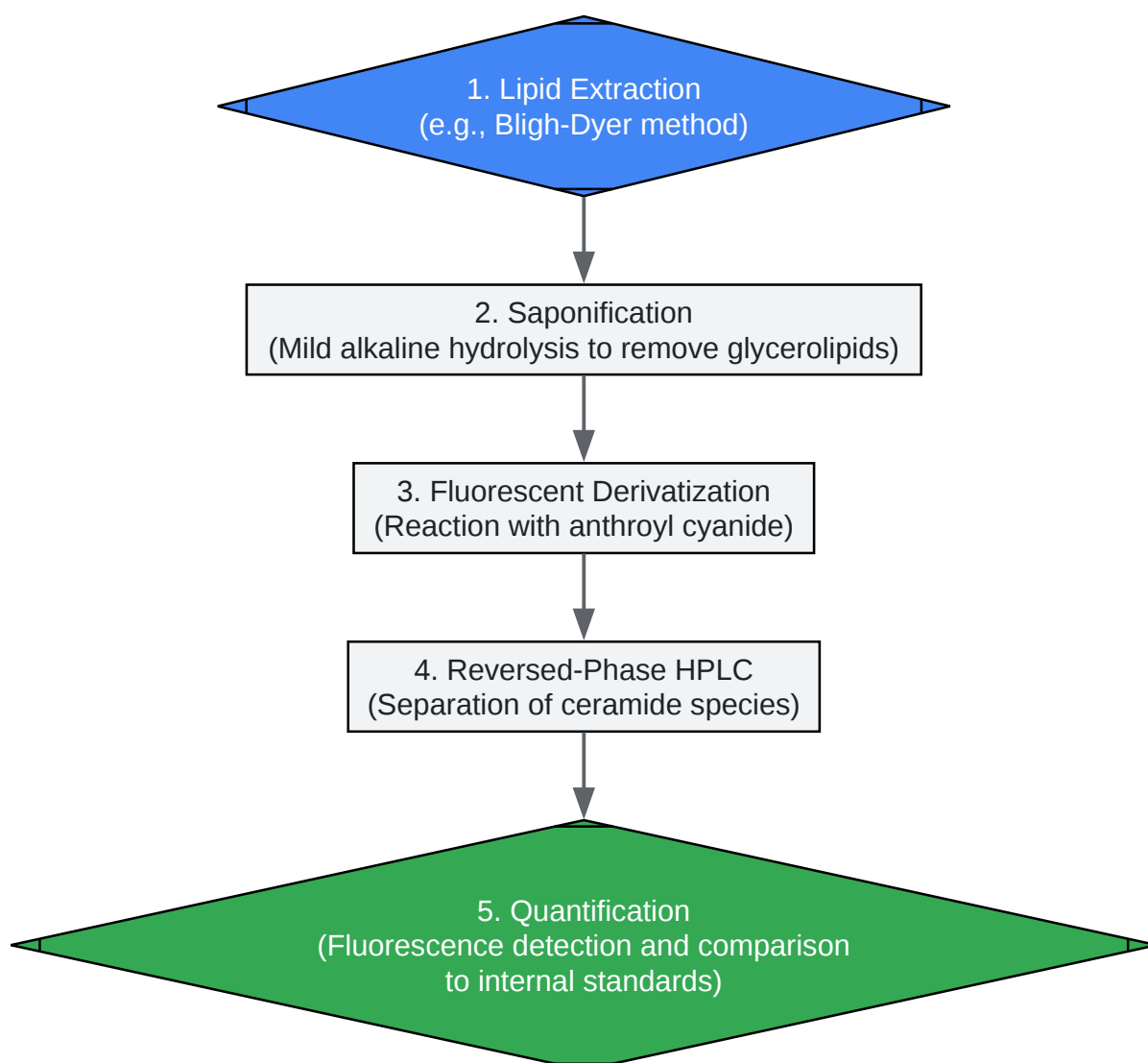
Biological Context and Signaling Pathways

Ceramides are central hubs in sphingolipid metabolism and function as critical second messengers in a variety of cellular signaling pathways, regulating processes like apoptosis, cell proliferation, and inflammation.[7][13] They are generated through three primary pathways.[7][14][15]





DHA Modulation of Ceramide Signaling



Workflow for Quantitative Analysis of Ceramides by HPLC

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